

An In-depth Technical Guide to the Physical and Chemical Properties of β -Curcumene

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Compound of Interest

Compound Name: (-)-beta-Curcumene

Cat. No.: B190867

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of β -curcumene, a significant sesquiterpenoid found in various aromatic plants. The information is curated to support research, development, and quality control activities.

Core Properties of β -Curcumene

β -Curcumene is a monocyclic sesquiterpene that, along with its isomers α -curcumene and ar-curcumene, is a constituent of the essential oils of plants such as turmeric (*Curcuma longa*), ginger (*Zingiber officinale*), and others. Its chemical structure and properties make it a subject of interest for its potential biological activities.

Physical Properties of β -Curcumene

The physical characteristics of β -curcumene are essential for its extraction, isolation, and formulation. These properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₅ H ₂₄ [1] [2]
Molecular Weight	204.35 g/mol [1] [3]
Appearance	Liquid [2]
Boiling Point	273-275 °C at 760 mmHg (estimated) [4]
Density	0.856 ± 0.06 g/cm ³ (Predicted) [5]
Solubility	Soluble in alcohol; sparingly soluble in water (0.01161 mg/L at 25°C, estimated) [4] [6]
logP (o/w)	6.550 (estimated) [4] [5] [6]
Flash Point	109.20 °C (229.00 °F) TCC (estimated) [4] [6]

Chemical Properties and Identifiers of β -Curcumene

Chemical identifiers and spectral data are crucial for the unambiguous identification and characterization of β -curcumene.

Property	Value
IUPAC Name	1-methyl-4-(6-methylhept-5-en-2-yl)cyclohexa-1,4-diene [3]
CAS Number	451-56-9, 72345-84-7 [2] [3]
ChEBI ID	CHEBI:62759 [3]
PubChem CID	6428461 [3]
SMILES	<chem>CC1=CCC(=CC1)C(C)CCC=C(C)C</chem>
InChI Key	JXZQZARENYGJMK-UHFFFAOYSA-N [3]
Spectral Data	¹ H NMR, ¹³ C NMR, Mass Spectrometry (MS), and Infrared (IR) spectral data are available in databases such as PubChem. [1]

Experimental Protocols

Detailed methodologies are critical for the replication of scientific findings. The following sections outline typical protocols for the extraction, isolation, and analysis of β -curcumene from plant matrices.

Extraction of β -Curcumene from Plant Material

A common method for extracting essential oils containing β -curcumene from plant rhizomes, such as *Curcuma longa*, is Soxhlet extraction.

Protocol: Soxhlet Extraction

- **Sample Preparation:** Fresh plant rhizomes are thoroughly washed to remove soil and debris. They are then air-dried for 10-15 days and ground into a fine powder using an electronic blender.^[1]
- **Extraction:** A known quantity (e.g., 1 kg) of the powdered plant material is placed in a thimble within a Soxhlet apparatus.^[1]
- **Solvent Addition:** The apparatus is filled with a suitable solvent, such as methanol or acetone (e.g., 3 L).^[1]
- **Extraction Process:** The solvent is heated to its boiling point. The vapor travels to the condenser, liquefies, and drips back onto the plant material, extracting the desired compounds. This process is run for a set number of cycles (e.g., 16 cycles) or a specified duration.^{[1][7]}
- **Concentration:** After extraction, the solvent, now rich with extracted compounds, is collected. The extract is then concentrated by evaporating the solvent under reduced pressure using a rotary evaporator.^[1]
- **Yield:** The resulting oleoresin is collected and weighed to determine the extraction yield. This crude extract is then ready for further purification and analysis.^[1]

Analysis of β -Curcumene

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely used technique for the separation and identification of volatile compounds like β -curcumene in a complex mixture.

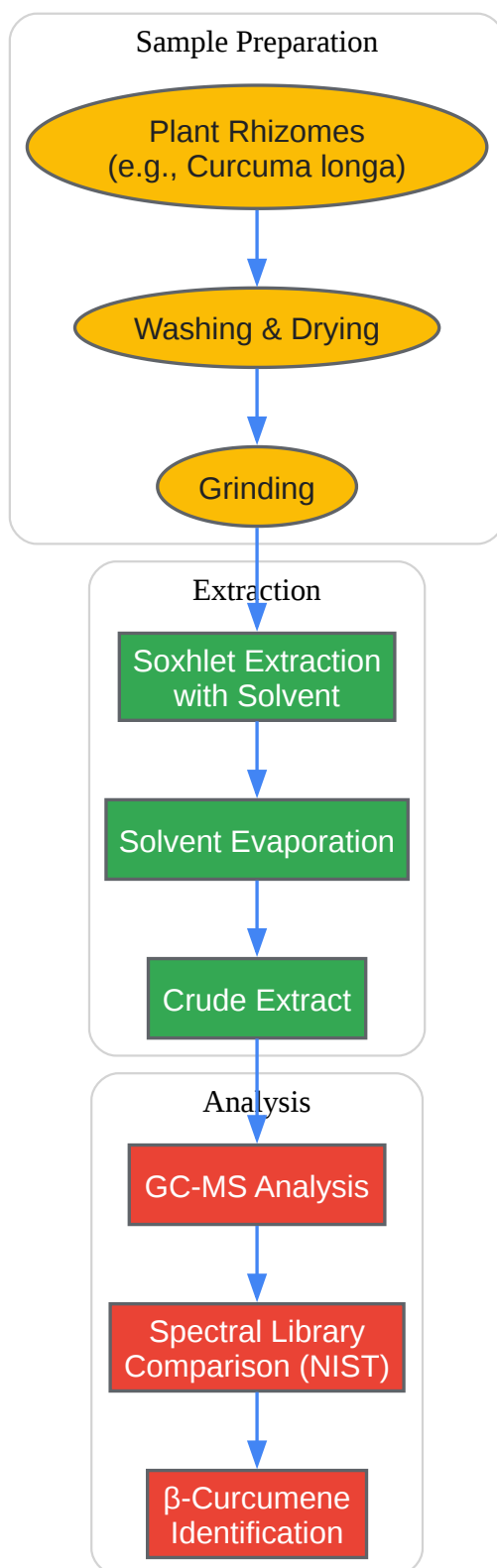
Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Instrumentation: A GC-MS system, such as a Clarus 680 GC, equipped with a fused silica column (e.g., Elite-5MS) is used.[\[1\]](#)
- GC Conditions:
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[\[6\]](#)
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: An initial temperature of 60°C held for 1 minute, then ramped at 5°C/min to 110°C and held for 5 minutes, followed by a ramp of 1°C/min to 140°C, then 5°C/min to 160°C, and finally 10°C/min to 240°C.[\[6\]](#)
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.[\[1\]](#)[\[6\]](#)
 - Ion Source Temperature: 240 °C.[\[1\]](#)
 - Transfer Line Temperature: 240 °C.[\[1\]](#)
 - Scan Range: Fragments from 40 to 600 Da are scanned.[\[1\]](#)
- Data Analysis: The resulting mass spectra of the separated components are compared with reference spectra in a database, such as the NIST library, for identification.[\[1\]](#)

Visualizations

Experimental Workflow for β -Curcumene Isolation and Analysis

The following diagram illustrates a typical workflow from plant material to the identification of β -curcumene.

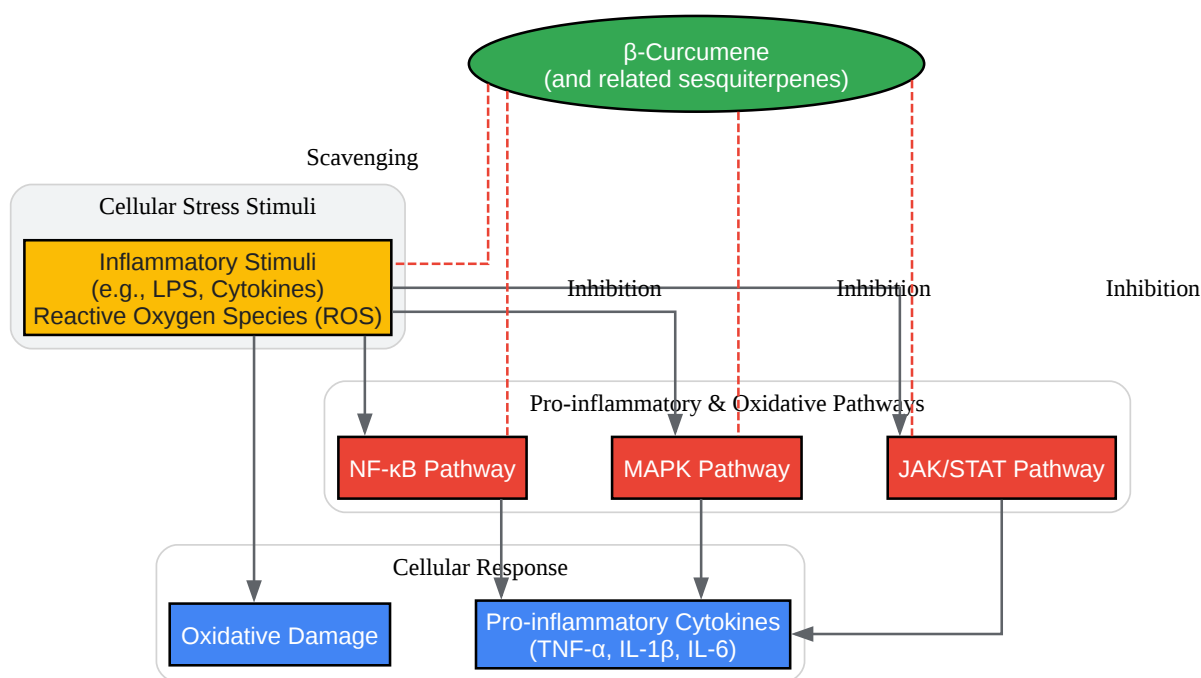


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Caption: Workflow for β -Curcumene Extraction and Identification.

Potential Signaling Pathways Modulated by Sesquiterpenes

While specific signaling pathways for β -curcumene are not extensively documented, related compounds from turmeric, notably curcumin, are known to modulate various pathways associated with inflammation and oxidative stress. This generalized diagram illustrates potential mechanisms that may be relevant for sesquiterpenes like β -curcumene.



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Caption: Potential Anti-inflammatory and Antioxidant Mechanisms.

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